

methoxymethyl phenyl sulfide CAS number and molecular weight

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Compound of Interest

Compound Name: *Methoxymethyl phenyl sulfide*

Cat. No.: *B085665*

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A Technical Overview of Methoxymethyl Phenyl Sulfide

Methoxymethyl phenyl sulfide is a sulfur-containing organic compound that serves as a valuable reagent and building block in organic synthesis. This guide provides an in-depth look at its chemical properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the key identifiers and physicochemical properties of **methoxymethyl phenyl sulfide** is presented below.

Property	Value	References
CAS Number	13865-50-4	[1]
Molecular Formula	C8H10OS	[1] [2]
Molecular Weight	154.23 g/mol	[1] [2]
Synonyms	[(Methoxymethyl)thio]benzene, α-Methoxythioanisole, Methyl phenylthiomethyl ether	[1]
Appearance	Colorless to almost colorless clear liquid	
Density	1.047 g/mL at 25 °C	[2]
Boiling Point	113-114 °C at 18 mmHg	[2]
Refractive Index	n _{20/D} 1.5632	
InChI Key	QPXQVNXSQCRWEV-UHFFFAOYSA-N	[2]
SMILES	COCS ₁ cccc ₁	[2]

Experimental Protocols

Synthesis of **Methoxymethyl Phenyl Sulfide**

A common method for the preparation of **methoxymethyl phenyl sulfide** involves the reaction of thiophenol with a methoxymethylating agent.

Materials:

- Thiophenol
- Sodium hydride (NaH)
- Anhydrous tetrahydrofuran (THF)
- Chloromethyl methyl ether (MOM-Cl) or Dimethoxymethane

- Inert atmosphere (e.g., nitrogen or argon)
- Standard glassware for organic synthesis

Procedure:

- Deprotonation of Thiophenol: To a stirred solution of thiophenol in anhydrous THF under an inert atmosphere, add sodium hydride portion-wise at 0 °C. The reaction mixture is stirred at this temperature for 30 minutes to an hour to ensure complete formation of the sodium thiophenolate salt.
- Methoxymethylation: Chloromethyl methyl ether is then added dropwise to the reaction mixture at 0 °C. The reaction is allowed to warm to room temperature and stirred for several hours or until TLC analysis indicates the consumption of the starting material.
- Work-up: The reaction is quenched by the slow addition of water. The aqueous layer is extracted with a suitable organic solvent, such as diethyl ether or ethyl acetate.
- Purification: The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), filtered, and the solvent is removed under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography to yield pure **methoxymethyl phenyl sulfide**.

Oxidation to Methoxymethyl Phenyl Sulfone

Methoxymethyl phenyl sulfide can be oxidized to the corresponding sulfone. One reported method utilizes potassium permanganate in a solvent-free system[3].

Materials:

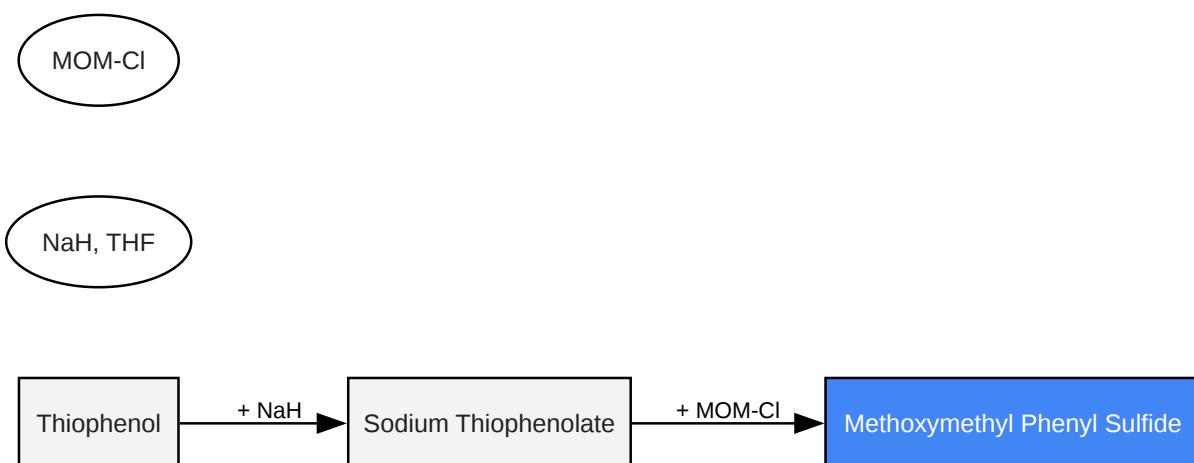
- **Methoxymethyl phenyl sulfide**
- Potassium permanganate (KMnO₄)
- Alumina (Al₂O₃)

Procedure:

- Preparation: A mixture of **methoxymethyl phenyl sulfide** and potassium permanganate is ground together.
- Reaction: This mixture is then supported on alumina.
- Microwave Irradiation: The solid mixture is subjected to microwave irradiation for a short period.
- Isolation: The product, methoxymethyl phenyl sulfone, is extracted from the reaction mixture using a suitable solvent.

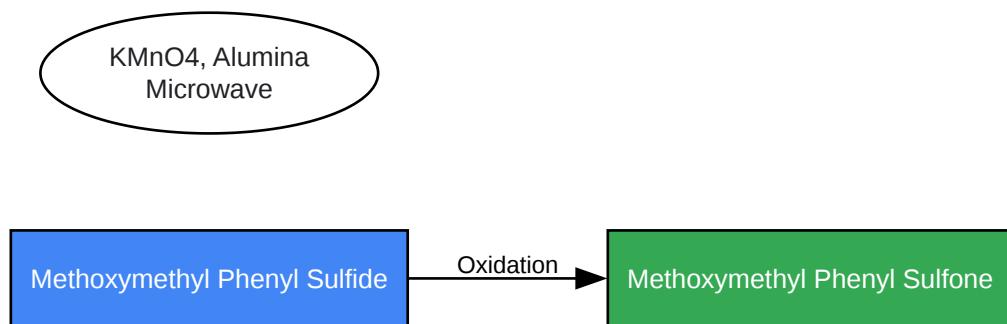
Reaction Pathways and Logical Relationships

The following diagrams illustrate key transformations and logical connections involving **methoxymethyl phenyl sulfide**.



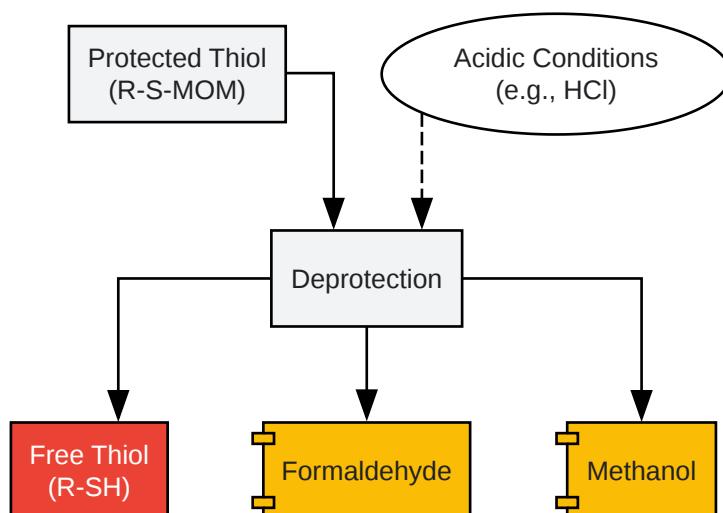
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Caption: Synthesis of **methoxymethyl phenyl sulfide** from thiophenol.



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Caption: Oxidation of **methoxymethyl phenyl sulfide** to the sulfone.



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Caption: General deprotection scheme for a MOM-protected thiol.

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